

Thermal stability and degradation of Solvent Orange 107

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent Orange 107

Cat. No.: B1169839

[Get Quote](#)

An In-depth Technical Guide on the Thermal Stability and Degradation of **Solvent Orange 107**

For researchers, scientists, and drug development professionals, understanding the physicochemical properties of chemical compounds is paramount. This guide provides a comprehensive overview of the thermal stability and degradation profile of C.I. **Solvent Orange 107** (CAS No. 185766-20-5), a polymethine dye known for its brilliant reddish-orange hue and use in coloring various polymers.^{[1][2][3][4]}

Thermal Properties of Solvent Orange 107

Solvent Orange 107 is recognized for its excellent heat resistance, making it suitable for applications in high-temperature processing of plastics such as polystyrene (PS), polycarbonate (PC), and polyethylene terephthalate (PET).^{[1][5][6][7]} The thermal stability is a critical parameter, as it dictates the processing window and end-use applications of the colored polymer.

Quantitative Thermal Data

The following table summarizes the key thermal properties of **Solvent Orange 107** collated from various sources. These values are crucial for determining the suitability of the dye in different polymer matrices and processing conditions.

Property	Value	Polymer Matrix	Notes	Source(s)
Melting Point	220 °C	N/A	The temperature at which the dye transitions from a solid to a liquid state.	[8][9][10]
224 °C	N/A	[2][11]		
Heat Resistance	300 °C	PS	The maximum temperature the dye can withstand for a short duration (typically 5 minutes) without significant degradation.	[2][3][8][9]
280 °C	ABS, PMMA	[12]		
290 °C	PET	[12]		
320 °C	PC	[10][11]		
Light Fastness	7-8	N/A	Graded on a scale of 1 to 8, where 8 is the highest light fastness.	[8][9]

Experimental Protocols for Thermal Analysis

The thermal stability of **Solvent Orange 107** is typically evaluated using techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).[13][14][15] These methods provide valuable information on the decomposition temperature, weight loss profile, and phase transitions of the material.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.^{[16][17]} This technique is used to determine the thermal stability and composition of materials.

Objective: To determine the onset of thermal decomposition and the weight loss profile of **Solvent Orange 107**.

Methodology:

- Instrument: A thermogravimetric analyzer is used.
- Sample Preparation: A small amount of the dye sample (typically 5-10 mg) is accurately weighed and placed into a TGA crucible (e.g., alumina or platinum).^[16]
- Atmosphere: The experiment is conducted under a controlled atmosphere, typically an inert gas such as nitrogen, at a specified flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation.^{[18][19]}
- Temperature Program: The sample is heated at a constant rate, for example, 10 °C/min or 20 °C/min, over a defined temperature range (e.g., from ambient temperature to 700 °C).^{[18][19]}
- Data Analysis: The weight loss of the sample is recorded as a function of temperature. The resulting TGA curve is analyzed to determine the onset temperature of decomposition, which is an indicator of the material's thermal stability.^[19] The derivative of the TGA curve (DTG) can be used to identify the temperatures at which the rate of weight loss is maximal.^[19]

Differential Scanning Calorimetry (DSC)

DSC is a thermal analysis technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference.^{[20][21]} It is used to study thermal transitions such as melting, crystallization, and glass transitions.^[15]

Objective: To determine the melting point and other phase transitions of **Solvent Orange 107**.

Methodology:

- Instrument: A differential scanning calorimeter is used.
- Sample Preparation: A small, accurately weighed sample (typically 1-15 mg) is placed in a DSC pan (e.g., aluminum), which is then hermetically sealed.^{[13][20]} An empty sealed pan is used as a reference.^[20]
- Temperature Program: The sample and reference are subjected to a controlled temperature program, which typically involves heating at a constant rate (e.g., 10 K/min).^[13] The program may also include cooling and subsequent heating cycles to study the thermal history of the sample.^[13]
- Data Analysis: The heat flow to the sample is measured as a function of temperature. Endothermic events, such as melting, appear as peaks on the DSC curve, while exothermic events, such as crystallization, appear as troughs.^[13] The melting point is typically determined as the onset or peak temperature of the melting endotherm.^[15]

Thermal Degradation of Solvent Orange 107

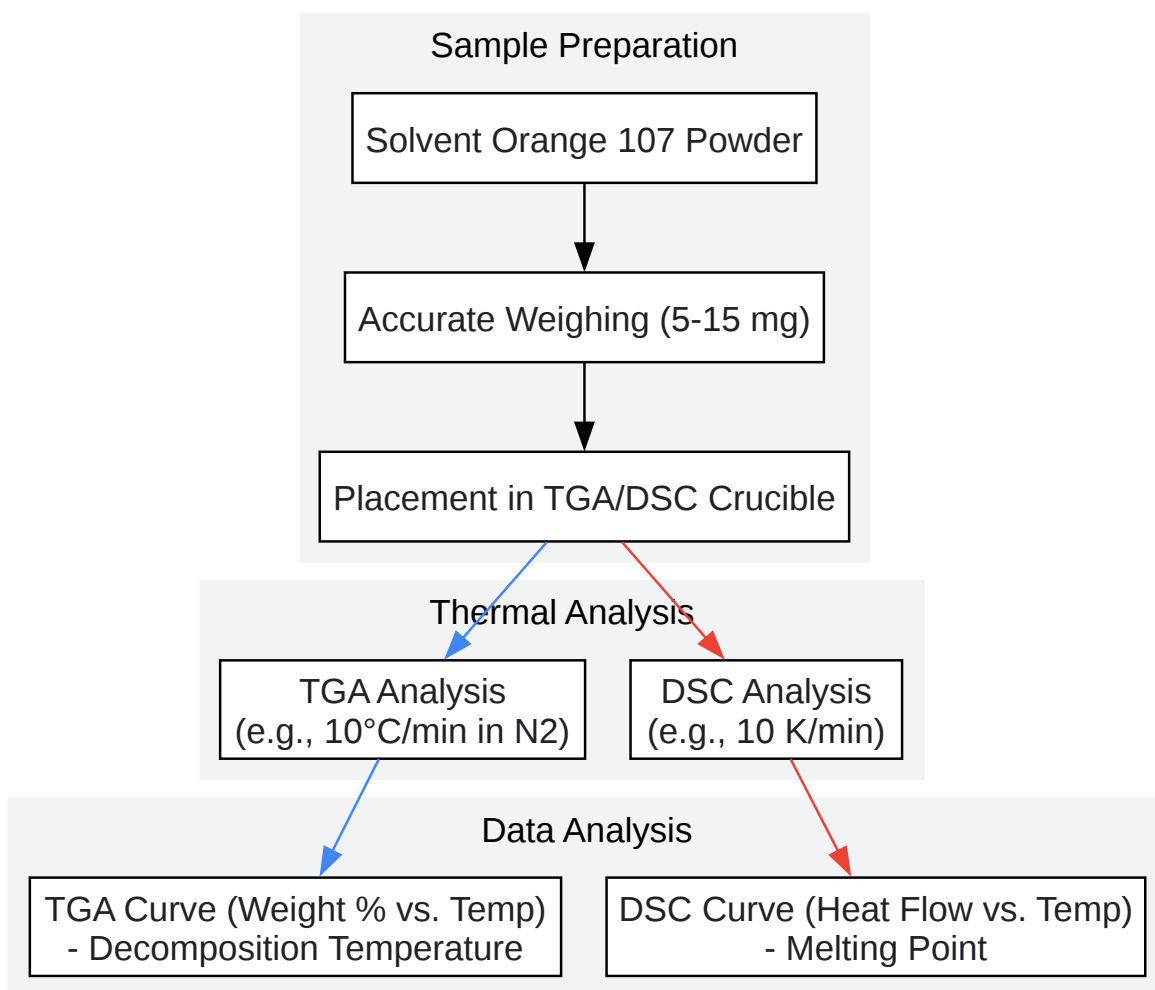
While specific degradation pathways for **Solvent Orange 107** are not extensively detailed in the reviewed literature, the thermal degradation of organic dyes in a polymer matrix generally involves the breaking of chemical bonds due to thermal energy. The degradation products can lead to discoloration and a loss of mechanical properties of the host polymer.

The thermal stability data indicates that **Solvent Orange 107** is stable up to high temperatures, making it suitable for processing in many engineering plastics.^[7] However, prolonged exposure to temperatures exceeding its heat resistance limit will lead to decomposition. The nature and rate of degradation are influenced by factors such as the processing temperature, residence time at that temperature, the type of polymer matrix, and the presence of oxygen or other reactive species.

Visualizations

Experimental Workflow for Thermal Analysis

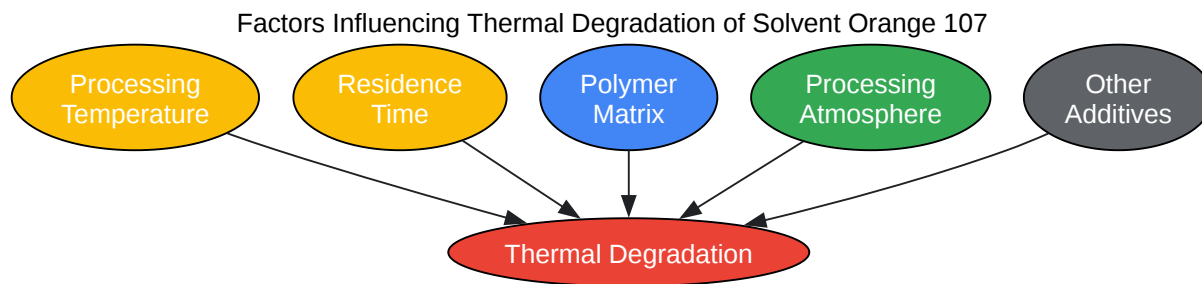
Experimental Workflow for Thermal Analysis of Solvent Orange 107



[Click to download full resolution via product page](#)

A flowchart of the experimental workflow for thermal analysis.

Factors Influencing Thermal Degradation



[Click to download full resolution via product page](#)

Key factors that can influence the thermal degradation of the dye.

Conclusion

Solvent Orange 107 exhibits high thermal stability, with a melting point around 220-224 °C and heat resistance up to 320 °C in certain polymers.[2][8][9][10][11] This makes it a robust colorant for a variety of high-temperature plastic processing applications. The thermal properties can be reliably characterized using standard thermal analysis techniques such as TGA and DSC. While specific degradation mechanisms require further investigation, the operational stability is influenced by a combination of temperature, time, the surrounding polymer, and atmospheric conditions. This guide provides a foundational understanding for professionals working with this high-performance solvent dye.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Solvent Orange 107 – Methine Dye – Ranbar Orange R [ranbarr.com]
- 2. Solvent Orange 107 [colorbloomdyes.com]
- 3. Solvent Orange 107 Manufacturers and suppliers - Alan Chemical [alanchemindustries.com]

- 4. Solvent Orange RW (Solvent Orange 107) [colorbloomdyes.com]
- 5. Ranbar Orange R High Temperature Dye - Solvent Orange 107 [ranbar.cn]
- 6. China Solvent Orange 107 / CAS 185766-20-5 factory and manufacturers | Precise Color [precisechem.com]
- 7. News - SOLVENT ORANGE 107-Introduction and Application [precisechem.com]
- 8. Solvent orange 107 - Transparent Orange R - Macrolex Orange R from Emperor Chem [emperordye.com]
- 9. Solvent orange 107 TDS|Solvent orange 107 from Chinese supplier and producer - SOLVNET ORANGE DYES - Enoch dye [enochdye.com]
- 10. Solvent Orange 107 - [origochem.com]
- 11. colorchemie.fr [colorchemie.fr]
- 12. additivesforpolymer.com [additivesforpolymer.com]
- 13. Thermal Analysis of Food Coloring Material by DSC - TA Instruments [tainstruments.com]
- 14. researchgate.net [researchgate.net]
- 15. s4science.at [s4science.at]
- 16. epfl.ch [epfl.ch]
- 17. tainstruments.com [tainstruments.com]
- 18. mdpi.com [mdpi.com]
- 19. m.youtube.com [m.youtube.com]
- 20. Differential Scanning Calorimetry Analysis [intertek.com]
- 21. Differential scanning Colorimetry (DSC). | PPTX [slideshare.net]
- To cite this document: BenchChem. [Thermal stability and degradation of Solvent Orange 107]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1169839#thermal-stability-and-degradation-of-solvent-orange-107]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com